

Stigmastane in Sediments: A Biomarker Through Geologic Time

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Compound of Interest

Compound Name: Stigmastane

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Introduction: **Stigmastane**, a C29 sterane, and its precursors are pivotal biomarkers in the study of Earth's deep past, offering a molecular window into the evolution of eukaryotes. As the diagenetic product of sterols synthesized by a variety of organisms, primarily algae and land plants, the presence and abundance of **stigmastane** in sedimentary rocks provide invaluable insights into the composition of ancient ecosystems. This technical guide delves into the geological time range of **stigmastane**, its significance as a biomarker, detailed experimental protocols for its analysis, and the diagenetic pathways leading to its formation.

Geological Time Range of Stigmastane

Stigmastane and other steranes are exclusively eukaryotic biomarkers, and their geological record is a testament to the rise and diversification of eukaryotic life. While early reports of steranes in Archean rocks have been challenged due to potential contamination, the robust record of **stigmastane** and other steranes begins in the Proterozoic Eon.

The presence of C29 steranes, including **stigmastane**, is a common feature in sediments from the Paleozoic era onwards, often indicating a significant contribution from green algae.^[1] A strong predominance of C29 steranes is consistently found in samples from the Late Devonian, pointing to green algae as major eukaryotic source organisms in those marine environments.^[1]

Notably, specific derivatives of **stigmastane** have been instrumental in pushing back the timeline for early animal life. The discovery of 26-methyl**stigmastane**, a C30 sterane, in Neoproterozoic-Cambrian sedimentary rocks and oils has provided compelling evidence for the presence of demosponges (an early form of animal life) at least as far back as the Cryogenian period (around 635-720 million years ago).^{[1][2]} These findings are significant as they predate the Cambrian explosion of animal fossils.

Quantitative Data on Stigmastane and Related Biomarkers

The abundance of **stigmastane** and its derivatives can vary significantly depending on the depositional environment and the dominant biological sources at the time. The following table summarizes quantitative data on C30 steranes (including 26-methyl**stigmastane**) from Neoproterozoic-Cambrian rocks, providing a snapshot of their prevalence during this critical period of eukaryotic evolution.

Geologic al Period	Location	Sample Type	C30 Steranes (% of total C27- C30 steranes)	24-ipc (µg/g TOC)	26-mes (µg/g TOC)	Referenc e
Ediacaran- Cambrian	South Oman	Rock Extract	~1-4% (>5% in some)	-	-	[1]
Cryogenian	South Oman	Rock Extract	Significant amounts	-	-	[1]
Ediacaran- Early Cambrian	Eastern Siberia	Oil	Variable	-	-	[1]
Ediacaran- Early Cambrian	India	Oil	Variable	-	-	[1]
Neoprotero zoic	-	Rocks and Oils	~3% on average	-	-	[2]
-	-	-	-	0.04-3.44	-	[3]

Note: "24-ipc" refers to 24-isopropylcholestane, another C30 sterane biomarker often found alongside 26-methyl**stigmastane**. "26-mes" refers to 26-methyl**stigmastane**. TOC stands for Total Organic Carbon.

Diagenetic Pathway of Stigmasterol to Stigmastane

The transformation of biological sterols, such as stigmasterol, into the stable geological biomarker **stigmastane** is a complex process known as diagenesis. This occurs as sediments are buried and subjected to increasing temperature and pressure over millions of years. The key transformations involve the loss of the hydroxyl group, saturation of double bonds, and stereochemical rearrangements.

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